

High-performance liquid chromatography (HPLC) analysis of 4-Propylphenol

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Compound of Interest

Compound Name: 4-Propylphenol

Cat. No.: B1200801

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Application Notes and Protocols for the HPLC Analysis of 4-Propylphenol

Introduction

4-Propylphenol is a phenolic compound used in various industrial applications, including as an intermediate in the synthesis of pharmaceuticals and other organic compounds. Accurate and reliable quantification of **4-Propylphenol** is crucial for quality control, environmental monitoring, and research and development. High-performance liquid chromatography (HPLC) with UV detection is a widely used technique for the analysis of phenolic compounds due to its sensitivity, specificity, and robustness. This document provides a detailed application note and protocol for the HPLC analysis of **4-Propylphenol**.

Chromatographic Conditions

A reversed-phase HPLC method is presented for the separation and quantification of **4-Propylphenol**. The following table summarizes the recommended chromatographic conditions, based on established methods for similar alkylphenols.

Table 1: HPLC Chromatographic Conditions

| Parameter | Recommended Condition |
|----------------------|--|
| Column | ODS Hypersil C18 (125 mm x 4.6 mm, 5 μ m) or equivalent |
| Mobile Phase | Acetonitrile / Water with 0.1% (v/v) Acetic Acid (90/10, v/v)[1] |
| Flow Rate | 1.0 mL/min[1][2] |
| Injection Volume | 20 μ L[1] |
| Column Temperature | 30 $^{\circ}$ C |
| Detection Wavelength | 278 nm[1] |
| Run Time | Approximately 10 minutes |

Method Validation Parameters

The following table summarizes the expected method validation parameters for the analysis of **4-Propylphenol**, extrapolated from validated methods for structurally related alkylphenols.

Table 2: Method Validation Data

| Parameter | Expected Value |
|-----------------------------------|-----------------------------|
| Retention Time (tR) | ~ 5 - 8 minutes (estimated) |
| Linearity Range | 0.1 - 2.0 μ g/mL[1] |
| Correlation Coefficient (r^2) | > 0.999[3] |
| Limit of Detection (LOD) | ~ 0.01 - 0.05 mg/L |
| Limit of Quantification (LOQ) | ~ 0.03 - 0.15 mg/L |

Note: The exact retention time, LOD, and LOQ should be experimentally determined using the specific instrument and conditions.

Experimental Protocols

Reagents and Materials

- **4-Propylphenol** standard (purity > 99%)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Acetic Acid (glacial, analytical grade)
- Methanol (HPLC grade, for sample preparation)
- Syringe filters (0.45 µm)

Standard Solution Preparation

- **Stock Standard Solution (100 µg/mL):** Accurately weigh 10 mg of **4-Propylphenol** and dissolve it in 100 mL of methanol in a volumetric flask.
- **Working Standard Solutions:** Prepare a series of working standard solutions with concentrations ranging from 0.1 to 2.0 µg/mL by diluting the stock solution with the mobile phase^[1].

Sample Preparation

The sample preparation method will vary depending on the matrix. A general procedure for a liquid sample is provided below.

- **Filtration:** For relatively clean liquid samples, filter the sample through a 0.45 µm syringe filter prior to injection.
- **Solid-Phase Extraction (SPE) for Trace Analysis:** For samples with low concentrations of **4-Propylphenol** or complex matrices, a pre-concentration step using SPE may be necessary.
 - Condition a C18 SPE cartridge with methanol followed by HPLC grade water.
 - Load the sample onto the conditioned cartridge.
 - Wash the cartridge with water to remove interfering polar compounds.

- Elute the **4-Propylphenol** with a small volume of methanol or acetonitrile.
- Evaporate the eluent to dryness under a gentle stream of nitrogen and reconstitute the residue in the mobile phase.

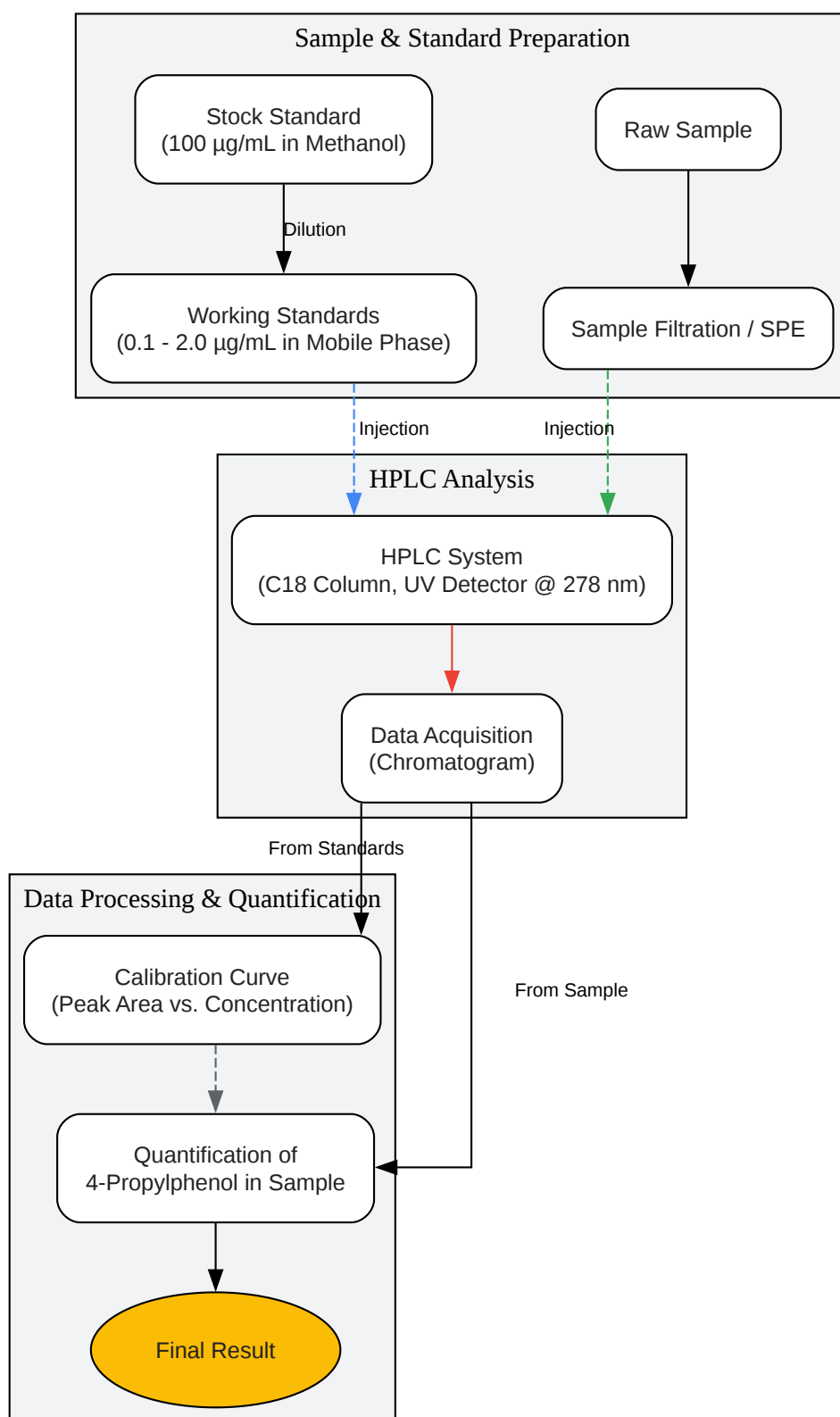
HPLC Analysis Procedure

- System Equilibration: Equilibrate the HPLC system with the mobile phase at a flow rate of 1.0 mL/min until a stable baseline is achieved.
- Injection: Inject 20 µL of the prepared standard solutions and samples into the HPLC system.
- Data Acquisition: Acquire the chromatograms and record the peak area and retention time for **4-Propylphenol**.

Quantification

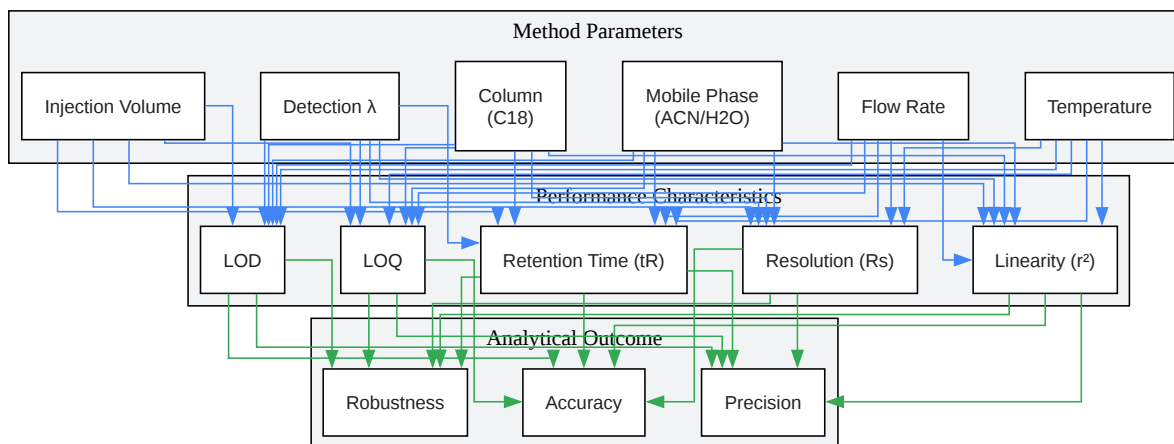
Construct a calibration curve by plotting the peak area of the **4-Propylphenol** standards against their corresponding concentrations. Determine the concentration of **4-Propylphenol** in the samples by interpolating their peak areas from the calibration curve.

Workflow and Signaling Pathway Diagrams



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Caption: Experimental workflow for the HPLC analysis of **4-Propylphenol**.



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Caption: Logical relationships in HPLC method development and validation.

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